

# **Lophenol structure and chemical properties**

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# **Lophenol: A Comprehensive Technical Guide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and biological significance of **lophenol**. It includes detailed information on its role in critical biosynthetic pathways, experimental protocols for its study, and a summary of its key chemical data.

## **Lophenol:** Structure and Identification

**Lophenol**, also known as  $4\alpha$ -methyl- $5\alpha$ -cholest-7-en- $3\beta$ -ol, is a tetracyclic triterpenoid and a key intermediate in the biosynthesis of sterols in both plants and mammals.[1]

### **Chemical Structure:**

- Chemical Formula: C28H48O
- IUPAC Name: (3S,4S,5S,9R,10S,13R,14R,17R)-4,10,13-trimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,5,6,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-ol[2][3]
- CAS Number: 481-25-4[2][3]
- ChEBI ID: 18378[2]

The structure of **lophenol** is characterized by a cholestane skeleton with a hydroxyl group at the C-3 position, a methyl group at the C-4 position in the alpha configuration, and a double



bond between C-7 and C-8.

# **Chemical and Physical Properties of Lophenol**

A summary of the key chemical and physical properties of **lophenol** is presented in the table below. This data is essential for its extraction, purification, and characterization.

Property	Value	Reference
Molecular Weight	400.7 g/mol	[2][3]
Appearance	Solid powder	
Melting Point	149-151 °C	[4]
Boiling Point	Not available	[4]
Solubility	Soluble in DMSO	
logP	7.634	[3]
рКа	Not available	[4]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	5	[3]

# Biological Significance: Role in Sterol Biosynthesis

**Lophenol** is a critical metabolic intermediate in two major biosynthetic pathways: the plant sterol biosynthesis pathway and the mammalian Kandutsch-Russell pathway for cholesterol synthesis.

## **Plant Sterol Biosynthesis Pathway**

In plants, sterol biosynthesis proceeds via cycloartenol.[5] **Lophenol** is a key intermediate in the conversion of cycloartenol to various phytosterols, such as campesterol and sitosterol. The pathway involves a series of demethylations, isomerizations, and reductions.





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Simplified Plant Sterol Biosynthesis Pathway Featuring **Lophenol**.

# Mammalian Cholesterol Biosynthesis (Kandutsch-Russell Pathway)

In mammals, cholesterol is synthesized via two main pathways, the Bloch and the Kandutsch-Russell pathways, which diverge after the formation of lanosterol.[6][7] The Kandutsch-Russell pathway is characterized by the early reduction of the C24-C25 double bond of lanosterol. **Lophenol** is an intermediate in this pathway leading to the synthesis of cholesterol.[7][8]



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The Kandutsch-Russell Pathway for Cholesterol Biosynthesis.

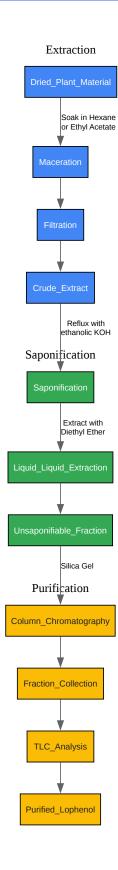
## **Experimental Protocols**

The following sections outline generalized protocols for the extraction, purification, and characterization of **lophenol** from plant sources. These protocols are based on established methods for phytosterol analysis and may require optimization for specific plant matrices.

## Extraction and Isolation of Lophenol

This protocol describes a general procedure for the extraction of **lophenol** from dried plant material.





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Workflow for the Extraction and Isolation of Lophenol.



### Methodology:

• Sample Preparation: Air-dry or freeze-dry the plant material and grind it into a fine powder.

#### Extraction:

- Macerate the powdered plant material in a suitable non-polar solvent (e.g., hexane or ethyl acetate) at room temperature for 24-48 hours with occasional stirring.
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude extract.

### · Saponification:

- To hydrolyze sterol esters, reflux the crude extract with an excess of 1 M ethanolic potassium hydroxide (KOH) for 1-2 hours.
- After cooling, dilute the mixture with water and perform a liquid-liquid extraction with a non-polar solvent like diethyl ether or hexane to separate the unsaponifiable fraction (containing free sterols) from the saponifiable fraction.
- Purification by Column Chromatography:
  - Concentrate the unsaponifiable fraction and subject it to column chromatography on silica gel.
  - Elute the column with a gradient of non-polar to moderately polar solvents (e.g., hexaneethyl acetate).
  - Collect fractions and monitor them by Thin Layer Chromatography (TLC) to identify those containing lophenol.
  - Pool the lophenol-containing fractions and evaporate the solvent to obtain the purified compound.

## **Characterization of Lophenol**



The identity and purity of the isolated **lophenol** can be confirmed using various analytical techniques.

### Protocol:

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm).
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 90:10 v/v).[9]
- Flow Rate: 1.0 mL/min.[9]
- Detection: UV detector at 210 nm or an Evaporative Light Scattering Detector (ELSD).
- Sample Preparation: Dissolve the purified lophenol in the mobile phase or a compatible solvent.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ¹H-NMR and ¹³C-NMR spectroscopy are used to elucidate the detailed chemical structure of **lophenol**. The chemical shifts and coupling constants of the protons and carbons provide information about the connectivity and stereochemistry of the molecule.
- Mass Spectrometry (MS):
  - Mass spectrometry is used to determine the molecular weight of **lophenol** and to obtain information about its fragmentation pattern, which can aid in structural confirmation.

## Conclusion

**Lophenol** is a significant sterol intermediate with a well-defined chemical structure and properties. Its central role in both plant and mammalian sterol biosynthesis makes it a molecule of interest for researchers in various fields, including plant biology, biochemistry, and drug development. The experimental protocols outlined in this guide provide a foundation for the extraction, purification, and characterization of **lophenol**, enabling further investigation into its biological functions and potential applications.



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